Proper Disposal Procedures: cis-Tranexamic Acid-13C2,15N

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Compound of Interest	
Compound Name:	*cis-Tranexamic Acid-13C2,15N*
CAS No.:	*1557000-06-2*
Cat. No.:	*B585350*

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Executive Summary: The "Labeling" Misconception

As researchers handling stable isotope-labeled standards, the most immediate operational risk is not toxicity, but classification error.

cis-Tranexamic Acid-13C2,15N is NOT radioactive.

Because it contains Carbon-13 (

) and Nitrogen-15 (

), it is a stable isotope compound. Treating this material as radioactive waste (

or

) is a procedural failure that results in unnecessary regulatory burden and exorbitant disposal costs. This guide outlines the workflow for disposing of this substance as Non-Hazardous Chemical Waste (unless mixed with hazardous solvents), ensuring compliance with EPA (RCRA) standards and laboratory best practices.

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Material Identification & Hazard Assessment

Before initiating disposal, you must validate the material state. The cis-isomer of Tranexamic acid is typically used as an impurity standard or internal standard in LC-MS/MS workflows.

Chemical Profile

Parameter	Specification
Compound Name	cis-Tranexamic Acid-13C2,15N
Chemical Nature	Amino Acid Derivative / Pharmaceutical Standard
Isotope Type	Stable (Non-Radioactive)
Physical State	Solid (Crystalline Powder) or Solution (in Water/Methanol)
Primary Hazard	Irritant (Skin, Eyes, Respiratory System)
RCRA Status	Not P-listed or U-listed; generally Class D (Non-hazardous) unless in hazardous solvent.

The "Self-Validating" Safety Check

- Check 1: Verify the label does not contain the radiation trefoil symbol.
- Check 2: Confirm the CAS number corresponds to the labeled standard (often custom synthesized, so rely on the parent CAS: 1197-18-8 for generic Tranexamic acid reference).
- Check 3: Review the solvent. If the standard is dissolved in Methanol or Acetonitrile, the waste stream is dictated by the solvent, not the solute.

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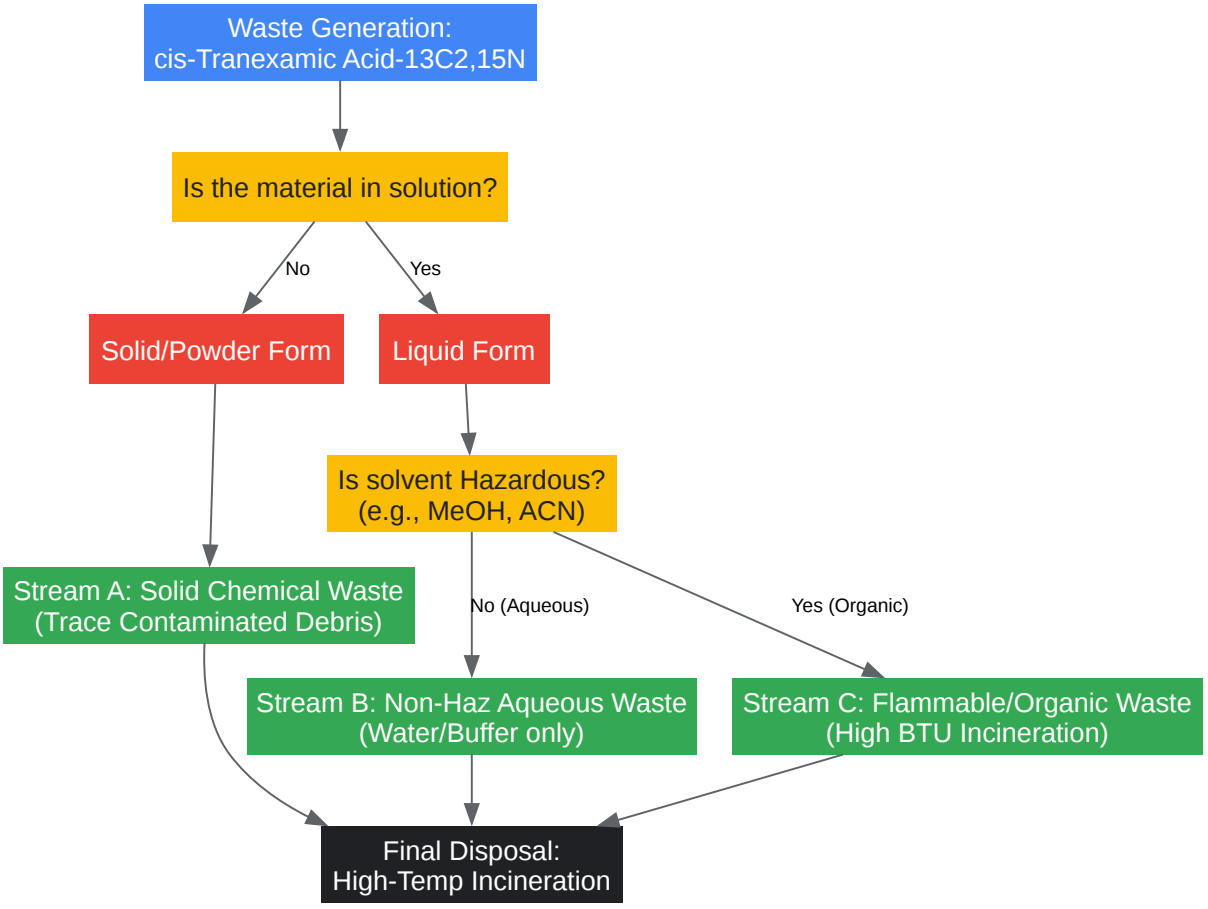
> *Expert Insight: While Tranexamic acid itself has low acute toxicity (LD50 > 5g/kg in mice), as a pharmaceutical active ingredient (API) analogue, it must never be disposed of down the drain. It poses a risk of bioaccumulation in aquatic environments.*

Decision Matrix: Waste Stream Segregation

The disposal path depends entirely on the physical state of the waste. Use the following logic flow to determine the correct containerization.

Workflow Diagram: Disposal Decision Tree

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Figure 1: Decision matrix for segregating **cis-Tranexamic Acid-13C2,15N** waste based on physical state and solvent composition.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Powder or Contaminated Debris)

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Applicability: Expired pure standard, weighing boats, contaminated gloves, or spill cleanup materials.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar.
- Bagging: Place the solid waste inside a clear secondary plastic bag (zip-lock) before placing it in the drum. This prevents powder dispersion when the drum is opened.
- Labeling:
  - Affix a "Non-Hazardous Chemical Waste" label.
  - Crucial: Explicitly write "**cis-Tranexamic Acid-13C2,15N**" on the constituent list.
  - Add the tag: "STABLE ISOTOPE - NON-RADIOACTIVE."
- Storage: Store in a satellite accumulation area (SAA) until pickup.

Protocol B: Liquid Waste (LC-MS Eluents/Stock Solutions)

Applicability: Leftover stock solutions in Methanol, Acetonitrile, or Water.

- Segregation:
  - If in Water: Segregate into "Aqueous Waste" carboys.
  - If in Methanol/Acetonitrile: Segregate into "Flammable Organic Solvents" carboys.
- Compatibility Check:
  - Ensure the waste container does not contain strong oxidizers (e.g., Nitric Acid). Tranexamic acid contains amine groups; mixing with strong oxidizers can generate heat or toxic gases (nitrosamines).
- Venting: Use a safety cap with a charcoal filter to prevent pressure buildup if the solvent is volatile.

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- Documentation: Record the volume added to the waste log immediately.

Emergency Spillage Procedures

In the event of a spill of the pure powder, follow this containment protocol to minimize exposure and loss of expensive isotopically labeled material.

Step	Action	Rationale
1. PPE Up	Don Nitrile gloves, lab coat, and safety glasses.	Prevents skin/eye irritation (standard for amines).
2. Dampen	Cover powder with a paper towel dampened with water.	Prevents generation of airborne dust/aerosols.
3. Scoop	Use a plastic scoop or dustpan. Do not use a vacuum.	Vacuums can aerosolize fine powders through exhaust filters.
4. Surface Clean	Wipe the area with 70% Ethanol or water.	Solubilizes residual Tranexamic acid for removal.
5. Disposal	Place all cleanup materials into Protocol A (Solid Waste).	Ensures contaminated wipes are incinerated.

Regulatory & Compliance Framework

RCRA Considerations (USA)

Under the Resource Conservation and Recovery Act (RCRA), Tranexamic Acid is not listed on the P or U lists. However, the "Cradle-to-Grave" responsibility requires that you characterize the waste.

- Waste Code: If pure, it is generally "Non-Regulated Chemical Waste."
- If mixed with Acetonitrile: Code D001 (Ignitable).
- If mixed with Methanol: Code D001 (Ignitable) and F003.

Incineration Requirement

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Regardless of its non-hazardous classification, the presence of stable isotopes and the pharmaceutical nature of the compound dictates that High-Temperature Incineration is the only acceptable disposal method. This ensures the complete destruction of the biological activity and prevents environmental accumulation.

> *Verification Step: Before handing off waste to EHS (Environmental Health & Safety), sign the manifest confirming the absence of radioactive material. This signature is your legal attestation.*

References

- United States Environmental Protection Agency (EPA). (2023). Resource Conservation and Recovery Act (RCRA) Regulations. Retrieved from [Link]
- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets. Retrieved from [Link]
- PubChem. (2024). Tranexamic Acid Compound Summary. National Library of Medicine. Retrieved from [Link]
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